

Application Notes and Protocols for Apiezon L Grease in Vacuum Chambers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: APIEZON GREASE L

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This document provides detailed application notes and protocols for the use of Apiezon L grease in mounting samples within vacuum chambers. Adherence to these guidelines will help ensure the integrity of the vacuum environment and the stability of the mounted samples.

Introduction to Apiezon L Grease

Apiezon L is a silicone and halogen-free ultra-high vacuum grease renowned for its extremely low vapor pressure and excellent lubrication properties.^{[1][2][3][4]} It is designed for use at ambient temperatures and is suitable for a wide range of scientific and industrial applications, including those in sensitive analytical techniques like mass spectrometry and infrared spectroscopy where sample contamination must be avoided.^{[1][4]} Its resistance to radiation also makes it a suitable choice for applications in environments with high levels of irradiation.^{[1][3][4]}

Key Properties of Apiezon L Grease

Apiezon L grease possesses several key characteristics that make it ideal for use in vacuum applications. A summary of its quantitative properties is presented in the tables below.

Table 1: Vapor Pressure of Apiezon L Grease

Temperature (°C)	Vapor Pressure (Torr)
20	7×10^{-11} [1][2][4][5]

Note: Some sources may cite a value of 2×10^{-11} Torr at 20°C.[6][7][8]

Table 2: Thermal and Physical Properties of Apiezon L Grease

Property	Value
Recommended Temperature Range	10 to 30°C[1][2][4][5]
Dropping Point (ASTM D566)	42 to 52°C[5]
Thermal Conductivity @ 20°C	0.194 W/m°C[5][9]
Relative Density @ 20°C	0.896[5][9]
Outgassing (ASTM E595)	<1% TML, <0.1% CVCM[5]

Table 3: Electrical Properties of Apiezon L Grease

Property	Value
Volume Resistivity	$1.2 \times 10^{16} \Omega \text{ cm}$ [5][9]
Permittivity	2.3[5][9]
Loss Tangent	<0.0001[5][9]
Electrical Strength	730 V/mil[5]

Experimental Protocols

This protocol outlines the steps for securely mounting a sample in a vacuum chamber using Apiezon L grease to ensure good thermal contact and minimal outgassing.

Materials:

- Apiezon L grease

- Lint-free cloths
- Appropriate solvent (e.g., toluene, xylene, or limonene)^{[1][2][10][11]}
- Sample to be mounted
- Sample holder or substrate
- Spatula or clean applicator tool

Procedure:

- Surface Preparation:
 - Thoroughly clean the surfaces of both the sample holder and the area of the sample to be mounted.
 - Use a lint-free cloth dampened with a suitable solvent (toluene, xylene, or limonene) to remove any organic residues.
 - Ensure all surfaces are dry and free of contaminants before applying the grease.
- Grease Application:
 - Using a clean spatula or applicator, apply a small, thin, and uniform layer of Apiezon L grease to the mounting surface of the sample holder.
 - Avoid applying an excessive amount of grease, as this can lead to increased outgassing and potential contamination. The goal is to create a thin film that fills the microscopic voids between the two surfaces.
- Sample Mounting:
 - Carefully place the sample onto the greased area of the sample holder.
 - Gently press the sample down and apply a slight twisting motion to ensure the grease is evenly distributed and that there are no trapped air bubbles.

- Wipe away any excess grease from the edges of the sample using a clean, lint-free cloth. A small amount of solvent can be used on the cloth for a cleaner finish, but care must be taken not to dissolve the grease under the sample.
- Inspection:
 - Visually inspect the mounted sample to ensure a good, uniform contact has been made.
 - The grease layer should appear transparent and free of voids.

This protocol describes the procedure for safely and effectively removing Apiezon L grease from samples and vacuum chamber components.

Materials:

- Lint-free cloths
- Aromatic hydrocarbon solvent (toluene, xylene) or a citrus-based solvent (limonene)[1][2][10][11]
- Warm soapy water[1][2][10][11]
- Beaker or appropriate container for solvent washing
- Personal Protective Equipment (PPE): gloves, safety glasses

Procedure:

- Mechanical Removal:
 - Wipe off the bulk of the excess grease using a clean, soft, lint-free cloth.[1][2][10][11]
- Solvent Cleaning:
 - Submerge the component in a beaker containing an appropriate solvent such as toluene, xylene, or limonene. For a more environmentally friendly option, limonene is recommended.[2][10][11]

- Agitate the component in the solvent or use a soft brush to gently remove the remaining grease residue.
- Note: Apiezon L grease is not soluble in alcohols (e.g., ethanol, IPA) or ketones (e.g., acetone, MEK).^{[2][10][11]}
- Final Rinse:
 - After the solvent wash, clean any remaining residue by washing with warm soapy water.^{[1][2][10][11]}
 - Rinse thoroughly with deionized water.
- Drying:
 - Dry the component completely before re-introducing it into the vacuum system. This can be done using a stream of dry nitrogen or by placing it in a clean oven at a low temperature, ensuring the temperature does not exceed the tolerance of the component.

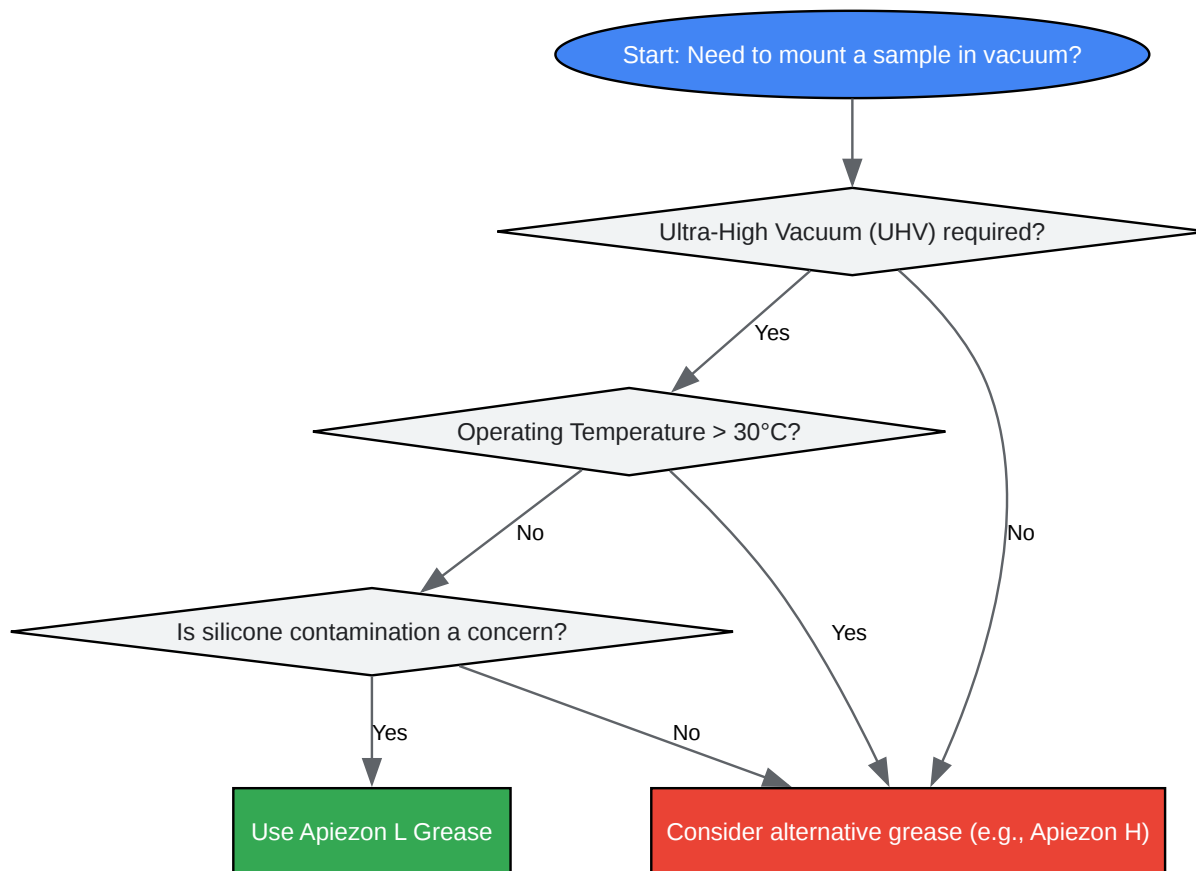
Visualizations

The following diagrams illustrate key workflows and decision-making processes related to the use of Apiezon L grease.



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Caption: Workflow for mounting a sample using Apiezon L grease.



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